

Physicochemical Properties of 2,2,7-Trimethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2,2,7-Trimethyloctane

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Introduction

2,2,7-Trimethyloctane is a branched-chain alkane with the molecular formula $C_{11}H_{24}$. As a member of the alkane family, it is a saturated hydrocarbon, characterized by single bonds between its carbon atoms. Understanding the physicochemical properties of such compounds is fundamental in various fields, including organic synthesis, fuel technology, and as a non-polar solvent in various applications. This technical guide provides a comprehensive overview of the known physicochemical properties of **2,2,7-trimethyloctane**, detailed experimental protocols for their determination, and a representative synthetic workflow. Due to the limited availability of direct experimental data for **2,2,7-trimethyloctane**, some data for its close isomer, 2,2,6-trimethyloctane, is included for comparative purposes and is clearly denoted.

Core Physicochemical Properties

The structural arrangement of **2,2,7-trimethyloctane**, featuring tertiary and quaternary carbon centers, influences its physical properties, such as boiling point and density, when compared to its linear isomer, n-undecane.

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **2,2,7-trimethyloctane**. Where direct experimental data is unavailable, computed or estimated values are provided and

indicated as such. For comparison, data for the isomer 2,2,6-trimethyloctane is also presented.

Property	2,2,7-Trimethyloctane	2,2,6-Trimethyloctane (Isomer for Comparison)
Molecular Formula	C ₁₁ H ₂₄ [1]	C ₁₁ H ₂₄ [2]
Molecular Weight	156.31 g/mol [1]	156.31 g/mol [2]
Boiling Point	Not available (Computed)	172.3 °C at 760 mmHg [2]
Melting Point	Not available (Computed)	-57.06 °C (estimate) [2]
Density	Not available (Computed)	0.742 g/cm ³ [2]
Refractive Index	Not available (Computed)	1.416 [2]
Solubility in Water	Insoluble (predicted)	Insoluble (predicted)
Solubility in Organic Solvents	Soluble in non-polar solvents (predicted)	Soluble in non-polar solvents (predicted)

Experimental Protocols

Accurate determination of physicochemical properties is crucial for the characterization and application of chemical compounds. The following sections detail standard experimental methodologies for measuring the key properties of alkanes like **2,2,7-trimethyloctane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of the liquid sample (a few drops) is placed in a small test tube or a fusion tube.
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.

- **Heating:** The test tube is attached to a thermometer and heated gently in a heating bath (e.g., an oil bath).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heat is then removed, and the bath is allowed to cool slowly.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point

For higher molecular weight alkanes that are solid at room temperature, the melting point is a key indicator of purity.

Methodology: Mel-Temp Apparatus

- **Sample Preparation:** A small, dry sample of the solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a Mel-Temp apparatus.
- **Heating:** The sample is heated at a controlled rate. A rapid heating rate can be used initially to determine an approximate melting range, followed by a slower rate (1-2 °C per minute) for a more accurate measurement with a fresh sample.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is the end of the melting range. For a pure compound, this range is typically narrow (0.5-1 °C).

Determination of Density

Density is the mass per unit volume of a substance and is typically measured using a pycnometer or a vibrating tube densimeter.

Methodology: Pycnometer Method

- **Pycnometer Calibration:** A clean, dry pycnometer of a known volume is weighed empty. It is then filled with a reference liquid of known density (e.g., deionized water) at a specific temperature, and the total weight is recorded.
- **Sample Measurement:** The pycnometer is emptied, dried, and filled with the sample liquid (**2,2,7-trimethyloctane**) at the same temperature. The total weight is again recorded.
- **Calculation:** The density of the sample is calculated using the following formula:
$$\text{Density_sample} = (\text{Mass_sample} / \text{Mass_reference}) * \text{Density_reference}$$

Determination of Refractive Index

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is sensitive to temperature and the wavelength of light used.

Methodology: Abbe Refractometer

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** A few drops of the liquid sample are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded, as the refractive index is temperature-dependent.

Determination of Solubility

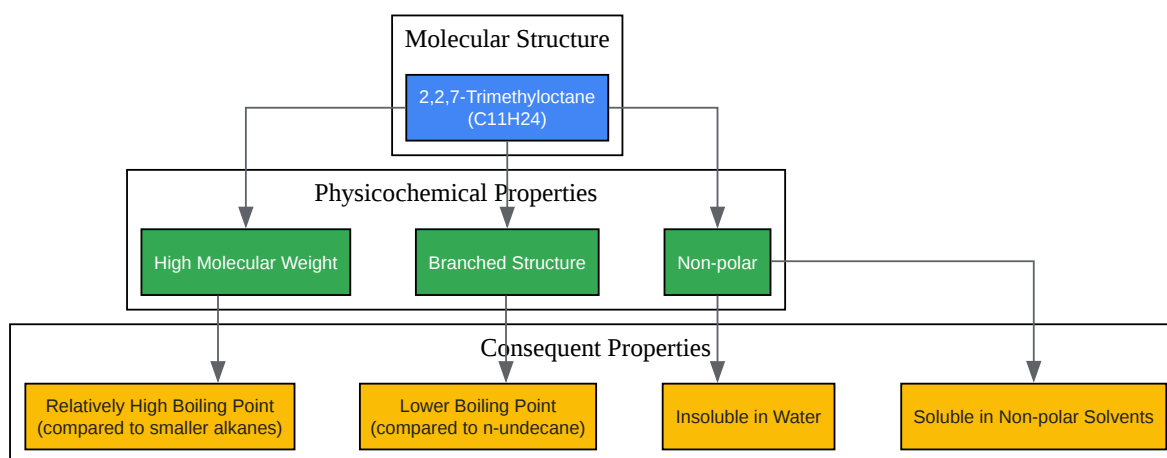
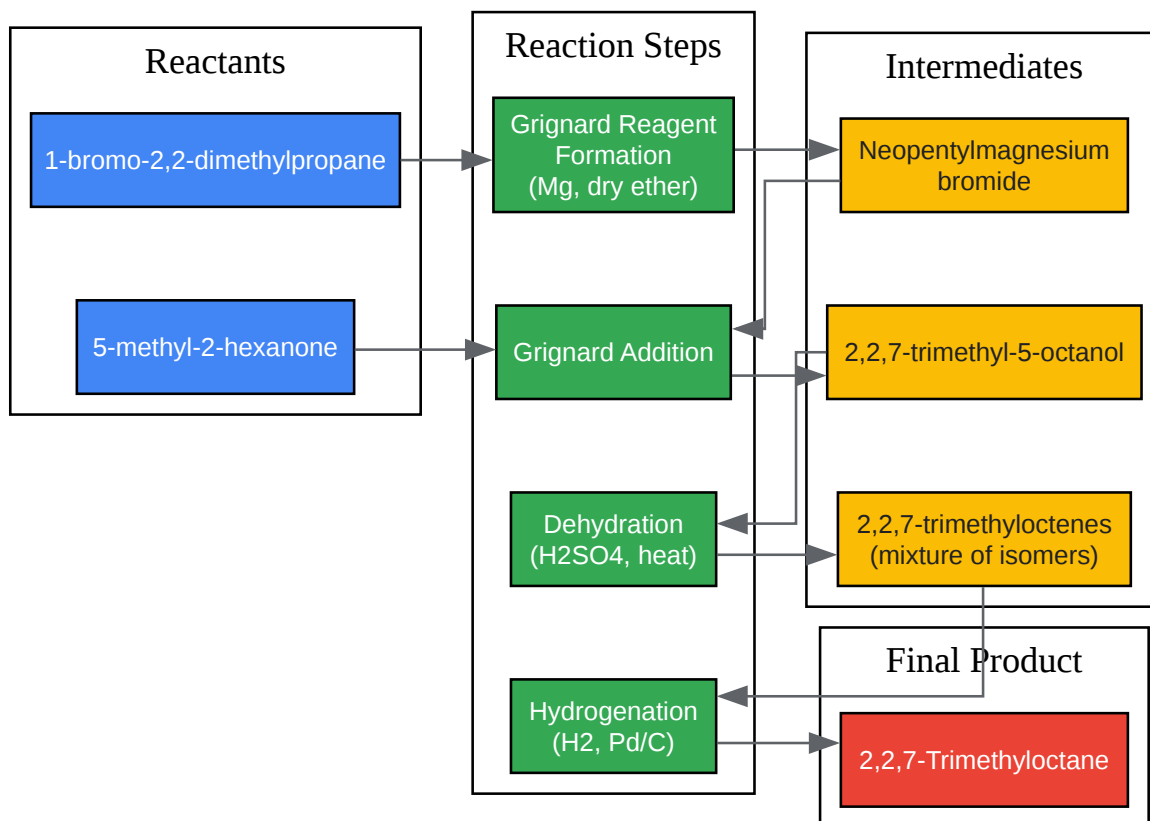
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. For alkanes, solubility is typically tested in polar (e.g., water) and non-polar organic solvents.

Methodology: Visual Miscibility Test

- **Sample Preparation:** A small, known volume (e.g., 1 mL) of **2,2,7-trimethyloctane** is placed in a test tube.
- **Solvent Addition:** An equal volume of the solvent (e.g., water, ethanol, hexane) is added to the test tube.
- **Mixing:** The test tube is stoppered and shaken vigorously for a set period.
- **Observation:** The mixture is allowed to stand and is observed for the formation of a single homogeneous phase (soluble/miscible) or the separation into two distinct layers (insoluble/immiscible). This can be performed with a range of solvents to create a solubility profile.

Synthesis Workflow

While a specific, documented synthesis for **2,2,7-trimethyloctane** is not readily available in the searched literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles. A common method for the synthesis of complex alkanes involves the coupling of organometallic reagents with alkyl halides. The following diagram illustrates a hypothetical Grignard reaction-based synthesis.



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